

Handling and storage precautions for 3-Methoxybutan-1-ol

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Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

Cat. No.: B165606

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Application Notes and Protocols for 3-Methoxybutan-1-ol

These notes provide comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **3-Methoxybutan-1-ol** (CAS No. 2517-43-3). Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Classification

3-Methoxybutan-1-ol is classified as a hazardous substance.^[1] It is a flammable liquid and vapor.^[2] While extensive toxicological properties have not been fully investigated, it may cause irritation to the eyes, skin, and respiratory tract.^[3] Ingestion may be harmful and can cause irritation of the digestive tract.^{[1][3]}

GHS Hazard Statements:

- H227: Flammable liquid.^[4]
- H303: May be harmful if swallowed.^[4]

Physical and Chemical Properties

Proper handling and storage procedures are informed by the physical and chemical properties of the substance. The following table summarizes key quantitative data for **3-Methoxybutan-1-ol**.

Property	Value	Reference
Molecular Formula	C5H12O2	[3]
Molecular Weight	104.15 g/mol	[3]
Appearance	Colorless liquid	[1][3]
Boiling Point	161 °C @ 760 mmHg	[3]
Melting Point	-85 °C	[3]
Flash Point	46 °C (114.8 °F)	[3]
Autoignition Temp.	335 °C (635 °F)	[1][3]
Vapor Pressure	1.2 mbar @ 20 °C	[3]
Vapor Density	3.59 (Air = 1)	[1][3]
Specific Gravity	0.928 g/cm³	[1][3]
Solubility	Miscible with most common organic solvents	[1][3]
Explosion Limits	Lower: 1.50% vol, Upper: 12.70% vol	[3]

Protocols for Safe Handling and Storage

The following protocols outline the necessary procedures for handling and storing **3-Methoxybutan-1-ol** in a laboratory setting.

This protocol details the required engineering controls, personal protective equipment, and general hygiene practices to minimize exposure risk.

3.1.1 Engineering Controls:

- Work should be conducted in a well-ventilated area.[3] Use adequate general or local explosion-proof ventilation to maintain airborne levels at acceptable concentrations.[3]
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of the handling area.[3][5]

3.1.2 Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[3][6]
- Skin Protection: Wear appropriate protective gloves (e.g., Neoprene, PVC) to prevent skin exposure.[1] Protective clothing should be worn to prevent skin contact.[3][4] An apron may also be necessary.[1]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[2][3]

3.1.3 Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[3]
- Keep the chemical away from heat, sparks, and open flames.[2][3]
- Use spark-proof tools and explosion-proof equipment.[3][6]
- Ground and bond containers when transferring material to prevent static discharge.[3][4]
- Avoid ingestion and inhalation.[3]
- Wash hands thoroughly after handling and before eating.[3][5]
- Remove contaminated clothing and wash it before reuse.[3]

This protocol describes the requirements for the safe storage of **3-Methoxybutan-1-ol** to prevent hazardous reactions and maintain chemical stability.

3.2.1 Storage Conditions:

- Store in a designated flammables area.[2][3]
- Keep containers tightly closed.[3][4][6]
- Store in a cool, dry, and well-ventilated place away from sources of ignition.[3][4][6]
- The recommended storage temperature is between 15 – 25 °C.[7]
- Protect containers from physical damage.[8]

3.2.2 Incompatible Materials:

- Store separately from strong oxidizing agents, acid anhydrides, and acid chlorides.[1][2][3] Contact with these materials should be avoided.[1]
- Avoid contact with aluminum, as it may result in the release of hydrogen gas.[1]

3.2.3 Container Management:

- Store in original, properly labeled containers.[1][5]
- Empty containers retain product residue (liquid and/or vapor) and can be dangerous. Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[2][3]

This protocol provides clear, step-by-step instructions for responding to emergencies such as personal exposure, spills, or fire.

3.3.1 First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Skin Contact: Remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3][4]

- Inhalation: Remove the individual from exposure and move to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][3]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5]

3.3.2 Accidental Release Measures (Spills):

- Remove all sources of ignition.[3][6]
- Ensure adequate ventilation.[3]
- Wear appropriate personal protective equipment as outlined in Protocol 1.[3]
- Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth. [2][3]
- Use a non-sparking tool to collect the absorbed material and place it into a suitable, closed container for disposal.[3][6]
- Prevent the spill from entering drains or waterways.[4][6]

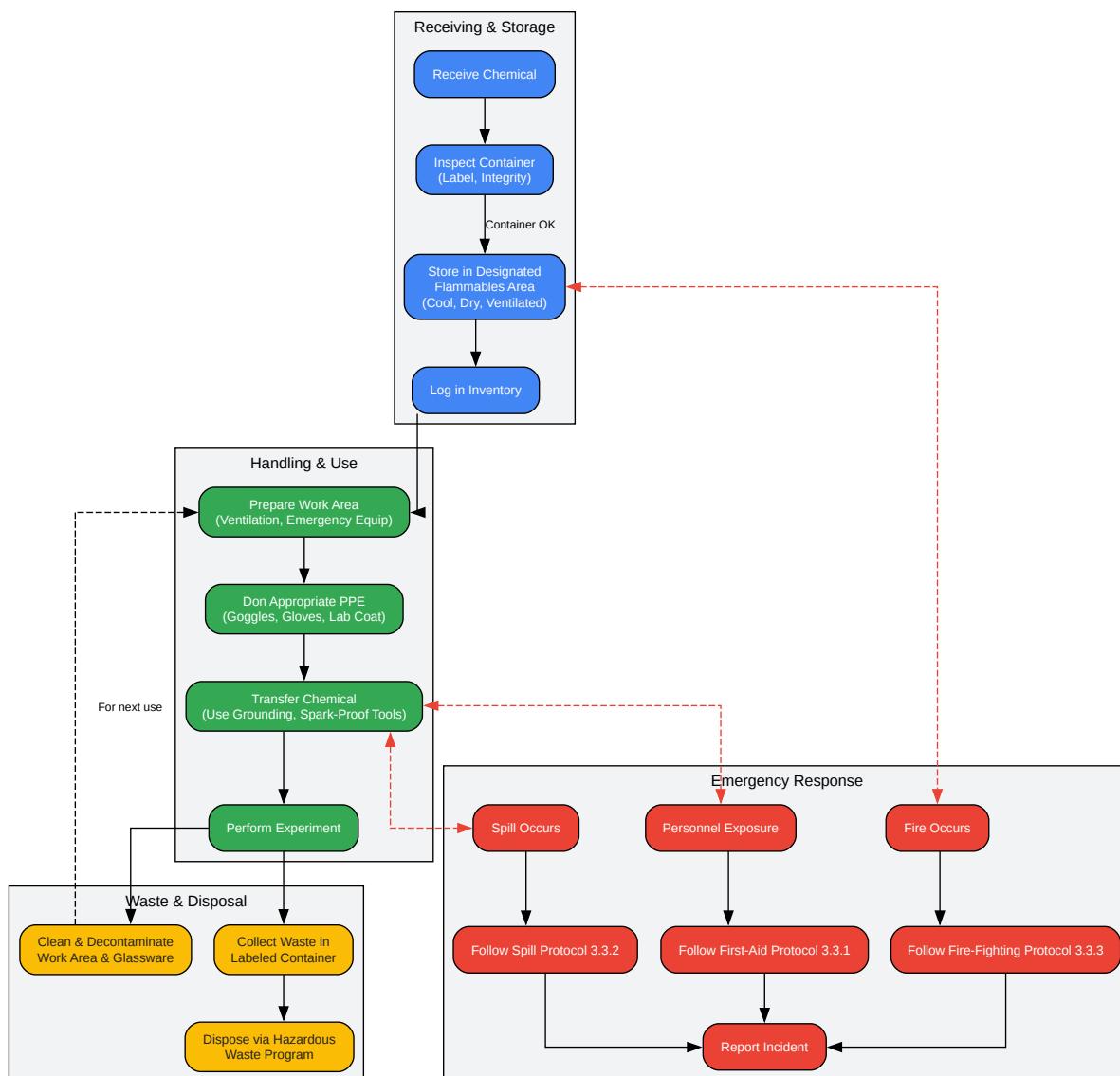
3.3.3 Fire-Fighting Measures:

- Suitable Extinguishing Media: For small fires, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. For large fires, use water spray, fog, or alcohol-resistant foam.[3]
- Unsuitable Extinguishing Media: Do not use straight streams of water, as it may be ineffective and spread the fire.[3]
- Specific Hazards: The material is flammable. Vapors are heavier than air and may travel to a source of ignition and flash back.[3] Containers may explode in the heat of a fire.[3] Hazardous decomposition products include carbon monoxide and carbon dioxide.[2][3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3] Use a water spray to keep fire-exposed containers cool.[3][5]

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and storage of **3-Methoxybutan-1-ol**, from acquisition to disposal.

Workflow for Safe Handling and Storage of 3-Methoxybutan-1-ol

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Caption: Safe handling and storage workflow for **3-Methoxybutan-1-ol**.

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